Comparative Potency Guide: C4-Ceramide-1-Phosphate vs. Natural C1P

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Compound of Interest

Compound Name:	*C4 Ceramide-1-phosphate*
Cat. No.:	*B1159614*

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Executive Summary

Verdict:Natural C1P (C16/C18) is the physiological standard required for investigating extracellular receptor-mediated events (e.g., macrophage migration) and authentic membrane domain interactions. C4-Ceramide-1-Phosphate (C4-C1P) serves as a potent, cell-permeable mimetic for intracellular targets, specifically the activation of Group IVA cytosolic phospholipase A2 (cPLA2

).

Critical Distinction: Unlike C2-C1P, which is biologically inactive against cPLA2

, C4-C1P retains the minimum acyl chain length required for hydrophobic groove binding in the C2 domain, making it a superior short-chain analog for inflammatory signaling studies.

Part 1: Physicochemical & Mechanistic Profile

Structural Determinants of Potency

The biological activity of Ceramide-1-Phosphate (C1P) is governed by the accessibility of its phosphate headgroup and the hydrophobic interaction of its acyl chain with specific protein domains.

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Feature	Natural C1P (d18:1/16:0)	C4-C1P (d18:1/4:0)	Impact on Potency
Solubility	Highly Hydrophobic (Lipophilic)	Amphiphilic / Water Soluble	Natural C1P requires carrier systems (dodecane/BSA) for delivery; C4-C1P is readily bioavailable.
Cell Permeability	Low (Requires transport or receptor)	High (Passive diffusion)	C4-C1P rapidly enters the cytosol to target intracellular enzymes (cPLA2, TACE).
cPLA2 Binding	High Affinity (nM range)	Moderate/High Affinity	C4 meets the " >2 carbon" rule required for C2 domain anchoring.
Receptor Binding	Agonist (Gi-coupled receptor)	Weak / Inactive	Short tail fails to stabilize the conformational shift in the putative G-protein coupled receptor required for chemotaxis.

The "Chain Length Rule" in cPLA2 Activation

Research confirms a strict structural cutoff for C1P-mediated activation of cPLA2

. The enzyme's C2 domain contains a cationic patch (Arg59, Arg61, His62) that binds the phosphate headgroup, but a hydrophobic groove is essential for stabilizing the lipid tail.

- C2-C1P:Inactive. The acetyl group is too short to engage the hydrophobic groove.
- C4-C1P:Active. The butyryl chain provides sufficient hydrophobic interaction to induce the allosteric change required for enzyme activity.

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- Natural C1P:Potent. Fully occupies the binding pocket, inducing maximal translocation of cPLA2 to the perinuclear membrane.

Part 2: Biological Activity Comparison

Macrophage Migration (Chemotaxis)

Dominant Agent: Natural C1P

- Mechanism: Extracellular Natural C1P binds a specific Gi-protein coupled receptor on the macrophage surface, triggering the PI3K/Rac1 signaling axis.
- C4-C1P Limitation: Short-chain analogs often fail to elicit chemotaxis because they rapidly partition into the membrane rather than binding the specific extracellular receptor pocket, or they lack the hydrophobic bulk to trigger the GPCR.
- Experimental Insight: If observing migration, exogenous Natural C1P must be used. Intracellular generation of C1P (via CerK overexpression) stimulates proliferation, not migration.

Inflammatory Signaling (Eicosanoid Storm)

Dominant Agent: Both (Context Dependent)

- Mechanism: Direct allosteric activation of cPLA2

  , leading to Arachidonic Acid (AA) release and subsequent Prostaglandin E2 (PGE2) synthesis.
- C4-C1P Utility: Excellent for kinetic studies in cell-free systems or acute intracellular stimulation without the interference of delivery solvents (like dodecane).
- Potency Data: Natural C1P increases cPLA2 activity by lowering the calcium requirement (Ca^{2+} EC_{50} drops from ~200 nM to ~30 nM).[1] C4-C1P mimics this effect but requires higher molar concentrations to achieve sustained membrane residence.

Part 3: Experimental Protocols

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Protocol A: Delivery of Natural C1P (The Dodecane System)

To be used for migration assays and cPLA2 activation where physiological relevance is paramount.

Reagents:

- Natural C1P (e.g., d18:1/16:0) - Avanti Polar Lipids or equivalent.
- Solvent: 98% Ethanol / 2% Dodecane (v/v).

Step-by-Step:

- Aliquot: Transfer the required amount of C1P (in chloroform) to a glass vial.
- Dry: Evaporate solvent under a stream of Nitrogen (

) gas until a thin film forms.
- Resuspend: Add the Ethanol/Dodecane mixture to the dried lipid film. Vortex vigorously for 30 seconds.
  - Target Concentration: 1-5 mM stock.
- Delivery: Add this stock to the cell culture media (1:100 dilution).
  - Final Concentration: The final media will contain ~0.02% dodecane.
  - Control: Run a vehicle control (media + 0.02% dodecane/ethanol) to rule out solvent toxicity.

Protocol B: Treatment with C4-C1P

To be used for intracellular signaling (cPLA2 activation) and cell survival assays.

Reagents:

- C4-Ceramide-1-Phosphate (d18:1/4:0).

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- Carrier: Fatty Acid-Free BSA (Bovine Serum Albumin) in PBS.

Step-by-Step:

- Dry: Evaporate C4-C1P chloroform stock under

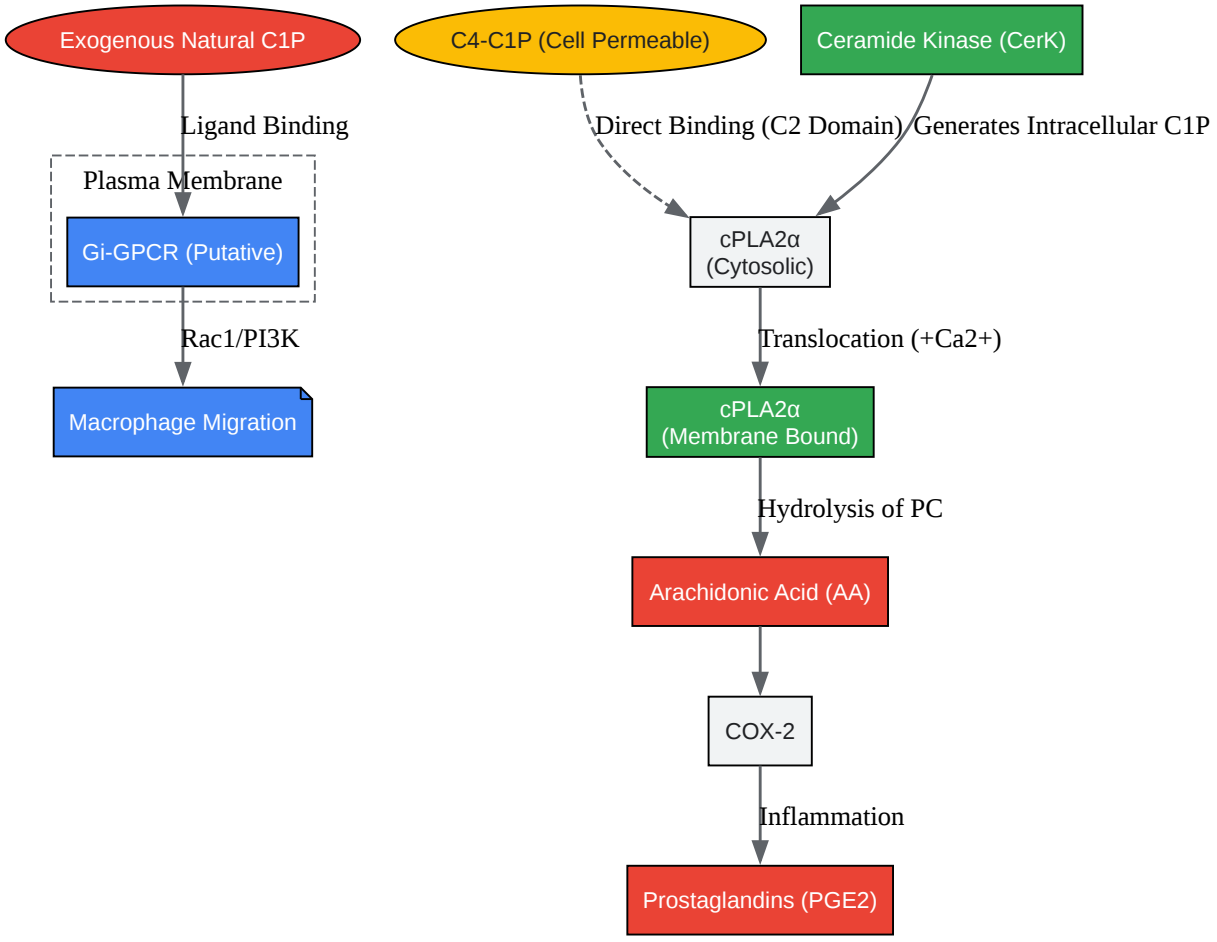
  .
- Complexing: Add sterile PBS containing 4 mg/mL BSA.
- Sonication: Sonicate in a bath sonicator at 37°C for 10-15 minutes until the solution is clear (formation of C1P-BSA complexes).
- Treatment: Add directly to cell culture media.
  - Working Concentration: 5 - 20

    M.
  - Incubation: 15-30 minutes is sufficient for intracellular uptake and cPLA2 activation.

Part 4: Visualization of Signaling & Workflows

C1P Signaling Pathway (cPLA2 Activation)

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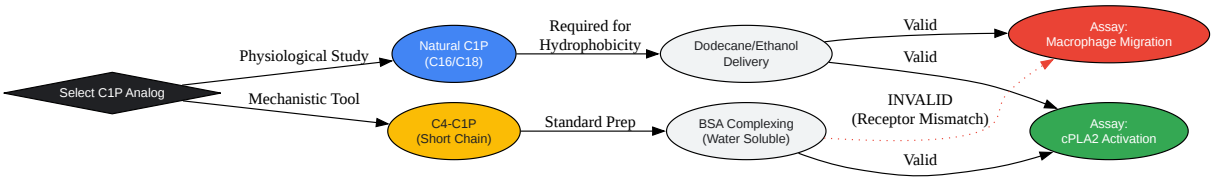


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Caption: Dual signaling modalities of C1P. Natural C1P triggers migration via surface receptors, while C4-C1P and intracellular C1P directly activate cPLA2 for eicosanoid synthesis.

Experimental Workflow Decision Tree

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Caption: Decision matrix for selecting the correct C1P analog and delivery system based on the target biological endpoint.

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